

2-ethylnitrobenzene physical and chemical properties

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Compound of Interest

Compound Name: 2-Ethylnitrobenzene

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An In-depth Technical Guide to **2-Ethylnitrobenzene**: Core Physical and Chemical Properties

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Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-ethylnitrobenzene** (CAS No. 612-22-6). It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the compound's structural attributes, physicochemical data, key chemical reactions, and established experimental protocols. All quantitative data are summarized in tabular format for clarity. Additionally, key processes and concepts are illustrated using Graphviz diagrams to facilitate understanding of its synthesis, reactivity, and safety considerations.

Introduction

2-Ethylnitrobenzene, also known as o-nitroethylbenzene, is an aromatic nitro compound with the chemical formula $C_8H_9NO_2$.^[1] It presents as a yellow to light brown oily liquid and is a key intermediate in the synthesis of various organic compounds, including dyes and pharmaceuticals.^{[1][2][3]} Its chemical behavior is largely dictated by the presence of the electron-withdrawing nitro group on the benzene ring, which makes the molecule susceptible to a range of chemical transformations.^[1] This guide explores its fundamental properties, synthesis, and reactivity in detail.

Physical and Chemical Properties

The physical and chemical characteristics of **2-ethylnitrobenzene** are well-documented. It is insoluble in water but demonstrates high solubility in common organic solvents such as ethanol, acetone, and ether.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Data Presentation: Physicochemical Properties

The quantitative properties of **2-ethylnitrobenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₂	[1] [4]
Molecular Weight	151.16 g/mol	[1] [2] [4]
CAS Number	612-22-6	[1] [4]
Appearance	Yellow to light brown oily liquid	[1] [2] [5]
Density	1.127 g/mL at 25°C	[1] [2] [4] [5]
Melting Point	-13 to -10°C (also cited as -23°C)	[1] [2] [4] [5]
Boiling Point	232.5°C (atmospheric); 172-174°C (18 mmHg)	[1] [2] [4] [5]
Flash Point	109°C (228°F)	[2]
Refractive Index (n _{20/D})	1.537	[1] [2] [4] [5]
Water Solubility	Insoluble	[1] [2] [3]
Solubility in Organic Solvents	Soluble in ethanol, acetone, ether	[1] [2] [3]

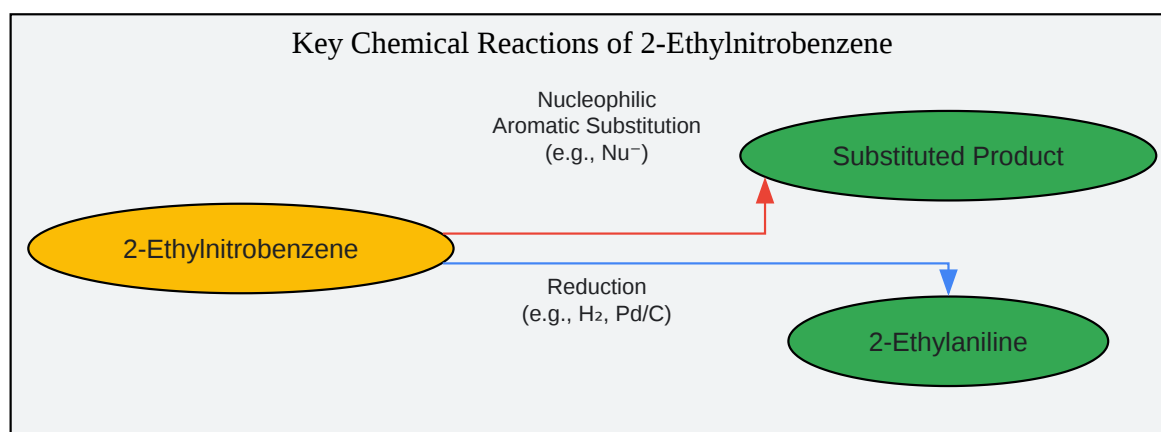
Chemical Reactivity and Profile

The reactivity of **2-ethylnitrobenzene** is centered around the nitro group and the aromatic ring. The electron-withdrawing nature of the nitro group deactivates the benzene ring towards

electrophilic substitution but makes it more susceptible to nucleophilic attack.[1]

Key chemical reactions include:

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group ($-NH_2$) to form 2-ethylaniline. This is a crucial step in the synthesis of many derivatives. Common reducing agents include hydrogen gas with a catalyst like palladium on carbon.[1]
- **Nucleophilic Aromatic Substitution:** The nitro group can be displaced by strong nucleophiles under specific reaction conditions.[1]
- **Steric Hindrance:** The ethyl group at the ortho position can sterically hinder certain reactions compared to smaller substituents like the methyl group in o-nitrotoluene.[1]



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Figure 1: Key reaction pathways of **2-ethylNitrobenzene**.

Experimental Protocols

Synthesis of 2-EthylNitrobenzene via Nitration

The most common laboratory and industrial method for synthesizing **2-ethylNitrobenzene** is through the electrophilic nitration of ethylbenzene.[1][2]

Objective: To synthesize a mixture of o- and p-nitroethylbenzene from ethylbenzene, followed by isolation of the ortho-isomer.

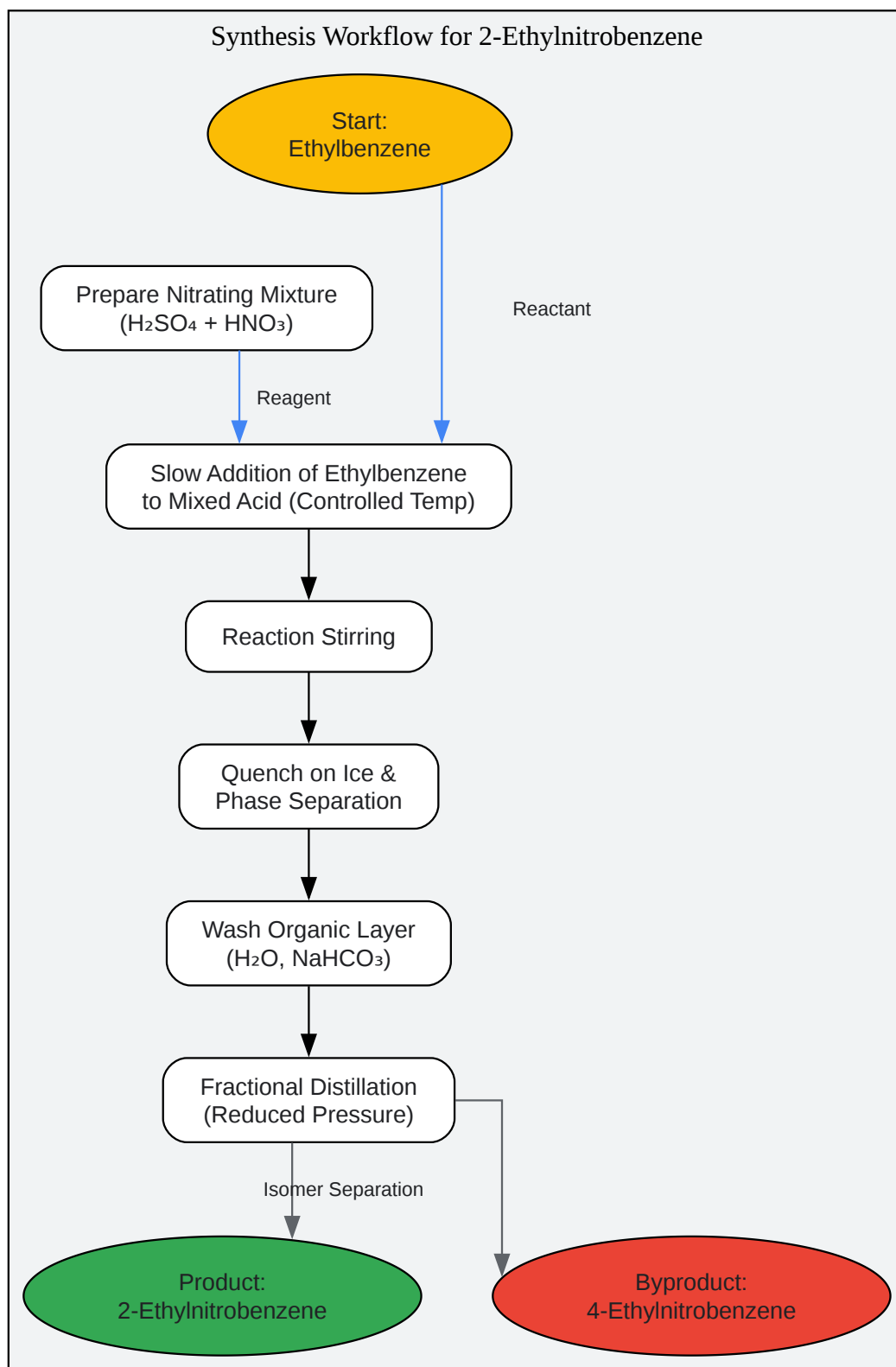
Materials:

- Ethylbenzene
- Concentrated Nitric Acid (HNO_3)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ice bath
- Separatory funnel
- Distillation apparatus

Methodology:

- A nitrating mixture (mixed acid) is prepared by carefully adding concentrated sulfuric acid to concentrated nitric acid, while cooling in an ice bath to control the temperature.^{[1][2]}
- Ethylbenzene is slowly added to the chilled mixed acid under vigorous stirring. The temperature must be carefully maintained to prevent over-nitration and ensure safety.
- After the addition is complete, the reaction mixture is stirred for a specified period to allow the reaction to go to completion.
- The mixture is then poured onto crushed ice, and the organic layer is separated from the aqueous layer using a separatory funnel.
- The organic layer, containing a mixture of **2-ethylnitrobenzene** and 4-ethylnitrobenzene, is washed with water and a dilute base (e.g., sodium bicarbonate solution) to remove residual acid.
- The final step involves the separation of the isomers via fractional distillation under reduced pressure.^{[1][2]} **2-ethylnitrobenzene** is collected at its specific boiling point (172-174°C at 18 mmHg).^{[1][2][4][5]}

A continuous synthesis method using a microchannel reactor has also been developed, offering improved safety, efficiency, and reduced waste.[6]



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Figure 2: Experimental workflow for the synthesis of **2-ethylnitrobenzene**.

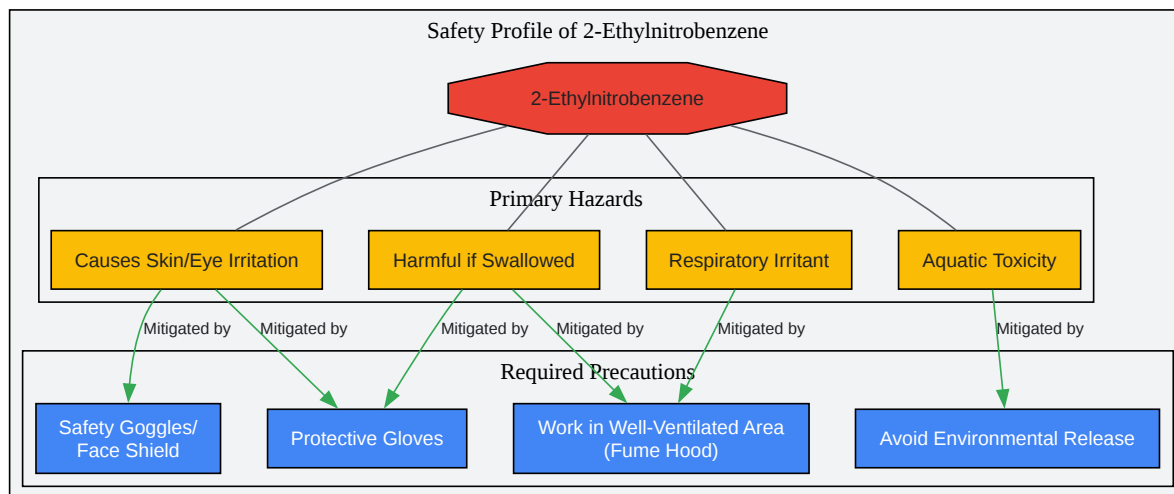
Biological Activity and Safety Considerations

2-Ethylnitrobenzene is primarily studied for its potential toxicological effects.^[1] The nitro group can be enzymatically reduced in biological systems to form reactive intermediates, such as nitroso and hydroxylamine derivatives, which can interact with vital biomolecules.^[1]

Hazard Profile:

- Toxicity: Harmful if swallowed.^{[2][7][8]}
- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][7][8][9]}
- Environmental Hazard: Harmful to aquatic life with long-lasting effects.^[7]

Due to these hazards, strict adherence to safety protocols is mandatory when handling this compound. This includes the use of personal protective equipment (PPE), such as gloves and safety glasses, and working in a well-ventilated area or under a chemical fume hood.^{[7][9][10]}



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Figure 3: Logical relationship between hazards and precautionary measures.

Applications

2-EthylNitrobenzene serves primarily as a chemical intermediate. Its applications include:

- Dye Manufacturing: It is a precursor in the production of synthetic dyes.[1][2][3]
- Pharmaceutical Synthesis: The compound is investigated for its role in synthesizing pharmaceutical agents.[1]
- Pesticide Intermediates: It is used in the creation of pesticides.[2]
- Solvent Applications: It has been used as a solvent in supported liquid membranes for electromembrane extractions.[4][5]

Conclusion

2-EthylNitrobenzene is a valuable chemical intermediate with well-defined physical and chemical properties. Its synthesis via the nitration of ethylbenzene is a standard and scalable process. The reactivity conferred by the nitro group allows for its conversion into a variety of other useful compounds, particularly 2-ethylaniline. However, its hazardous nature necessitates careful handling and adherence to stringent safety protocols. This guide provides the foundational knowledge required for the safe and effective use of **2-ethylNitrobenzene** in research and industrial applications.

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